

6-Phenylhexylamine CAS number and physical constants

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Compound of Interest

Compound Name: 6-Phenylhexylamine

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An In-Depth Technical Guide to 6-Phenylhexylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **6-phenylhexylamine**, a primary amine with a phenyl-terminated hexyl chain. This document details its chemical and physical properties, synthesis methodologies, reactivity, and potential applications, with a focus on its relevance to researchers in the fields of medicinal chemistry and drug development.

Introduction to 6-Phenylhexylamine

6-Phenylhexylamine, also known as 6-phenylhexan-1-amine, is an organic compound with the chemical formula $C_{12}H_{19}N$. Its structure consists of a hexylamine backbone with a phenyl group at the 6-position. This molecule belongs to the class of phenylalkylamines, a group of compounds known for their diverse biological activities. While shorter-chain phenylalkylamines like phenethylamine are well-studied psychoactive compounds, the pharmacological and toxicological profile of **6-phenylhexylamine** is less characterized, presenting an area of interest for further research.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **6-phenylhexylamine** is essential for its handling, synthesis, and application in research.

Table 1: Physical and Chemical Properties of **6-Phenylhexylamine**

Property	Value	Source
CAS Number	17734-20-2	
Molecular Formula	C ₁₂ H ₁₉ N	
Molecular Weight	177.29 g/mol	
Physical Form	Liquid	
Boiling Point	Not explicitly available	
Density	Not explicitly available	
Solubility	Soluble in organic solvents	Inferred from structure and properties of similar amines[1]

Note: Experimental data for the boiling point and density of **6-phenylhexylamine** are not readily available in the cited literature. These properties can be estimated using computational models or determined experimentally.

Synthesis of 6-Phenylhexylamine

Several synthetic routes can be envisioned for the preparation of **6-phenylhexylamine**, leveraging established methodologies for amine synthesis. Two plausible methods are detailed below.

Reductive Amination of 6-Phenylhexanal

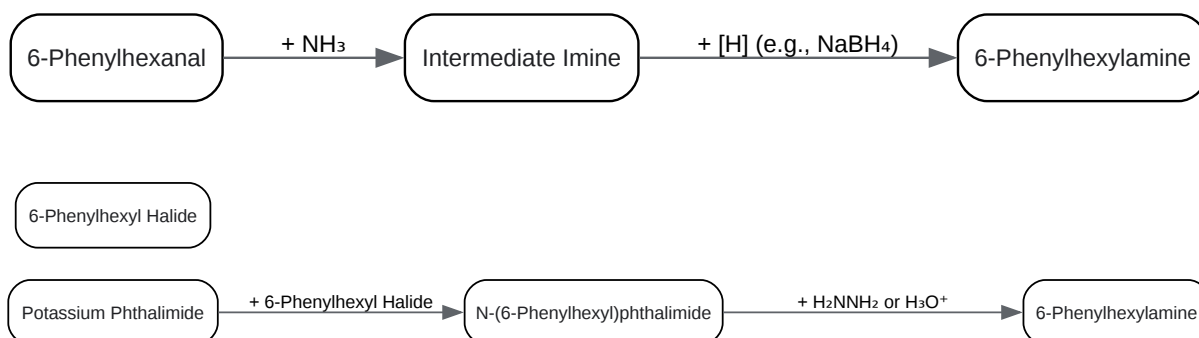
Reductive amination is a versatile and widely used method for the synthesis of amines. This approach involves the reaction of an aldehyde or ketone with ammonia, a primary amine, or a secondary amine in the presence of a reducing agent.

Experimental Protocol: Reductive Amination of 6-Phenylhexanal

- **Imine Formation:** In a round-bottom flask, dissolve 6-phenylhexanal (1 equivalent) in a suitable solvent such as methanol or ethanol. Add a solution of ammonia in methanol (a

significant excess, e.g., 10-20 equivalents) to the flask. The reaction can be stirred at room temperature for several hours to facilitate the formation of the corresponding imine.

- **Reduction:** Cool the reaction mixture in an ice bath. Cautiously add a reducing agent, such as sodium borohydride (NaBH_4) (e.g., 1.5-2 equivalents), in small portions.
- **Work-up:** After the addition is complete, allow the reaction to warm to room temperature and stir for an additional period (e.g., 12-24 hours). Quench the reaction by the slow addition of water. Remove the organic solvent under reduced pressure.
- **Extraction and Purification:** Extract the aqueous residue with an organic solvent like diethyl ether or dichloromethane. Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), and concentrate under reduced pressure. The crude **6-phenylhexylamine** can then be purified by distillation under reduced pressure or by column chromatography on silica gel.



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Caption: Gabriel synthesis of **6-phenylhexylamine**.

Reactivity of 6-Phenylhexylamine

6-Phenylhexylamine exhibits the typical reactivity of a primary amine. The lone pair of electrons on the nitrogen atom makes it both a base and a nucleophile.

- **Basicity:** As a primary amine, **6-phenylhexylamine** is a weak base and will react with acids to form the corresponding ammonium salts.

- Nucleophilicity: The nucleophilic nitrogen can participate in a variety of reactions, including:
 - Acylation: Reaction with acid chlorides or anhydrides to form amides.
 - Alkylation: Reaction with alkyl halides to form secondary and tertiary amines, and potentially quaternary ammonium salts.
 - Reaction with Carbonyls: Condensation with aldehydes and ketones to form imines (Schiff bases).

The presence of the phenyl ring at the end of the alkyl chain is unlikely to significantly influence the reactivity of the distant amine group through electronic effects. However, the overall lipophilicity of the molecule will affect its solubility and interactions with other molecules.

Potential Applications in Drug Development

While specific applications for **6-phenylhexylamine** are not extensively documented, its structural motif as a long-chain phenylalkylamine suggests several areas of potential interest for drug development and research.

- Neuromodulatory Activity: Shorter-chain phenylalkylamines are known to interact with various receptors and transporters in the central nervous system, including trace amine-associated receptors (TAARs) and monoamine transporters. [2][3][4] The longer alkyl chain of **6-phenylhexylamine** may alter its binding affinity and selectivity for these targets, potentially leading to novel pharmacological profiles.
- Cardiovascular Research: Some phenylalkylamine derivatives have been investigated for their cardiovascular activity. [5] The lipophilic nature of **6-phenylhexylamine** could influence its interaction with ion channels or receptors involved in cardiovascular function.
- Chemical Probe and Research Tool: As a less-studied molecule, **6-phenylhexylamine** can serve as a valuable research tool to probe the structure-activity relationships of phenylalkylamines at various biological targets. Its longer, flexible chain can explore different binding pockets compared to its shorter-chain analogs.

Safety and Handling

6-Phenylhexylamine is classified as a hazardous substance.

- Hazards: It is harmful if swallowed and causes severe skin burns and eye damage. *
Precautions: Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

6-Phenylhexylamine is a primary amine with a unique structural feature of a phenyl-terminated hexyl chain. While its physical properties are not fully characterized in the public domain, established synthetic methods such as reductive amination and the Gabriel synthesis provide clear pathways for its preparation. Its reactivity is characteristic of a primary amine, and its potential applications in drug discovery, particularly in the areas of neuromodulation and cardiovascular research, warrant further investigation. As with any chemical, proper safety precautions must be observed during its handling and use.

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